

Tetrabromophthalic anhydride CAS number 632-79-1 properties

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Compound of Interest

Compound Name: Tetrabromophthalic anhydride

Cat. No.: B132299

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An In-depth Technical Guide to **Tetrabromophthalic Anhydride** (CAS No. 632-79-1)

Introduction

Tetrabromophthalic anhydride (TBPA) is a highly significant chemical intermediate, primarily utilized as a reactive flame retardant. Its high bromine content (approximately 68% by weight) and its ability to be chemically incorporated into polymer backbones make it a valuable component in the production of flame-resistant materials. This guide provides a comprehensive overview of its core properties, synthesis, mechanisms, and applications, tailored for researchers and scientists in materials science and polymer chemistry. While primarily an industrial chemical, its well-defined structure and reactivity also make it a subject of academic research.

Physicochemical Properties

The fundamental physicochemical properties of **Tetrabromophthalic anhydride** are crucial for its handling, processing, and application in various chemical syntheses. These properties are summarized in the table below.

Property	Value
CAS Number	632-79-1
Molecular Formula	C ₈ Br ₄ O ₃
Molecular Weight	463.69 g/mol
Appearance	White to off-white crystalline powder or flakes
Melting Point	270-280 °C
Boiling Point	Decomposes before boiling
Density	2.87 g/cm ³ (approximate)
Solubility	Insoluble in water. Soluble in nitrobenzene, dimethylformamide, and acetone.
Vapor Pressure	< 0.1 hPa at 20 °C
Bromine Content	~68.8%

Synthesis and Reactivity

Tetrabromophthalic anhydride is typically synthesized through the direct bromination of phthalic anhydride. This reaction is often carried out in the presence of a catalyst and oleum (fuming sulfuric acid).

Experimental Protocol: Synthesis of TBPA

Objective: To synthesize **Tetrabromophthalic anhydride** via the bromination of phthalic anhydride.

Materials:

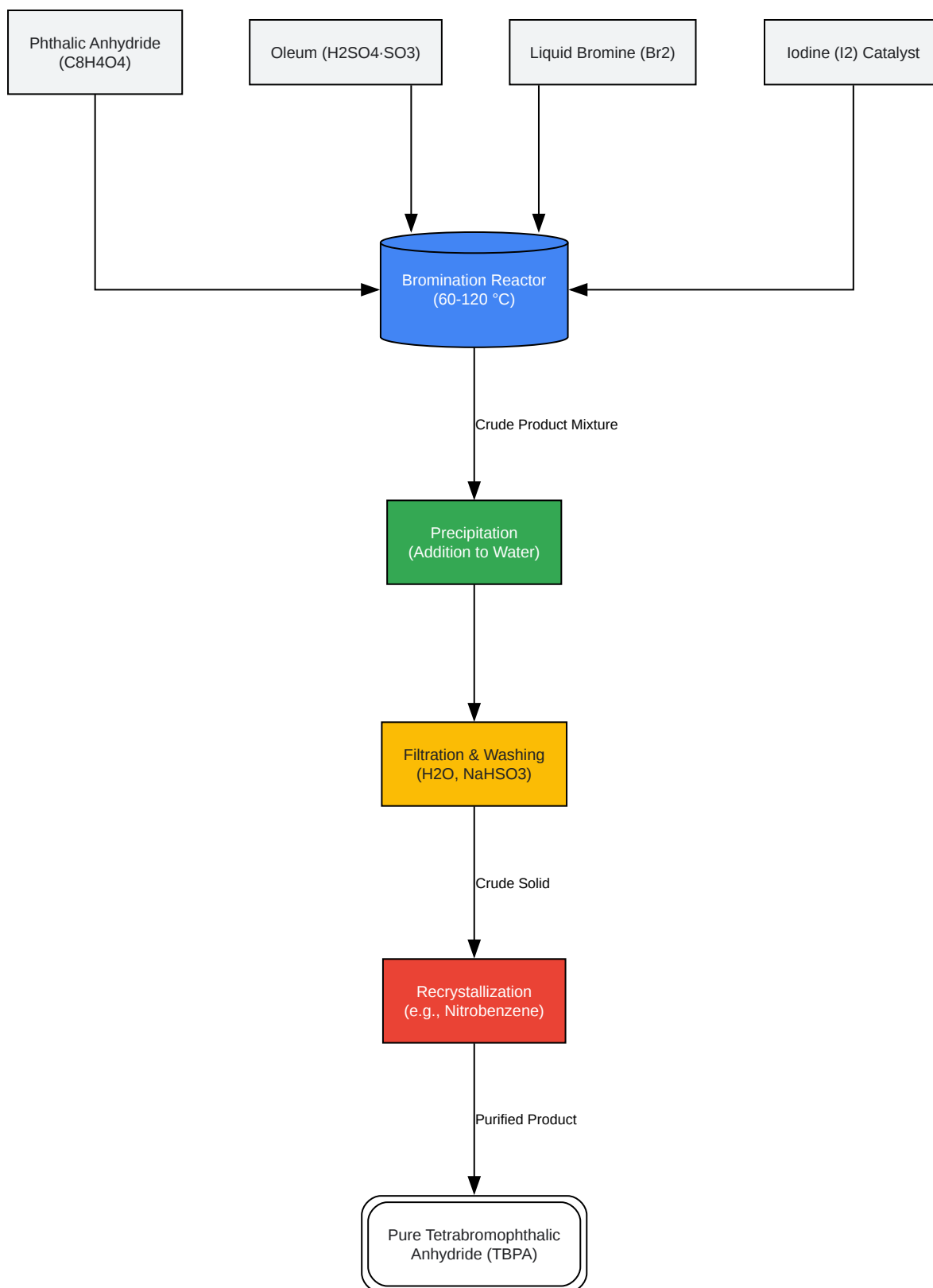
- Phthalic anhydride
- Oleum (20-30% SO₃)
- Liquid bromine (Br₂)

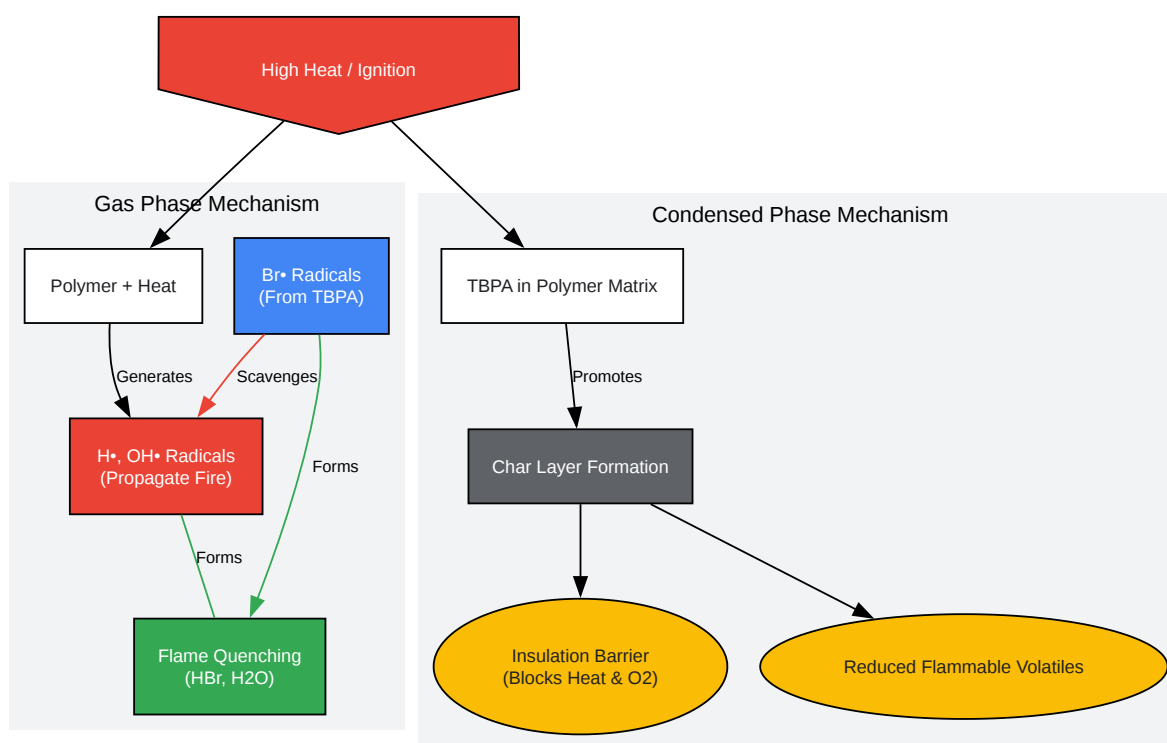
- Iodine (catalyst)
- Sodium bisulfite (for quenching excess bromine)
- Anhydrous solvent (e.g., nitrobenzene)

Procedure:

- A solution of phthalic anhydride is prepared in oleum within a glass-lined reactor equipped with a stirrer, thermometer, and reflux condenser.
- A catalytic amount of iodine is added to the mixture.
- Liquid bromine is added dropwise to the reactor at a controlled temperature, typically between 60-80 °C. The reaction is highly exothermic and requires careful monitoring.
- After the addition of bromine is complete, the reaction mixture is heated to a higher temperature (e.g., 100-120 °C) and maintained for several hours to ensure complete bromination.
- The reaction mixture is then cooled, and the crude product is precipitated by drowning the mixture in water.
- The precipitated solid is filtered, washed with water to remove acid, and then washed with a sodium bisulfite solution to remove any unreacted bromine.
- The crude product is then purified by recrystallization from a suitable solvent like nitrobenzene or acetic anhydride to yield pure **Tetrabromophthalic anhydride**.

The anhydride functional group makes TBPA a versatile intermediate for further chemical synthesis, particularly in esterification reactions with polyols.





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